

Best practices for long-term storage of MYCi361 compound

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Compound of Interest				
Compound Name:	MYCi361			
Cat. No.:	B15623152	Get Quote		

Technical Support Center: MYCi361 Compound

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for the long-term storage and handling of the MYCi361 compound.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid MYCi361?

A1: For long-term stability, solid **MYCi361** powder should be stored at -20°C for up to 3 years. [1] For shorter periods, storage at 4°C is acceptable for up to 2 years.[2] It is crucial to keep the compound in a tightly sealed container to protect it from moisture.

Q2: How should I prepare and store stock solutions of **MYCi361**?

A2: **MYCi361** is soluble in DMSO.[3][4] To prepare a stock solution, dissolve the compound in fresh, anhydrous DMSO.[3][5] For long-term storage, stock solutions should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles and stored at -80°C for up to 6 months.[2] [4] For short-term storage, -20°C is suitable for up to 1 month.[2][4]

Q3: Can I store **MYCi361** stock solutions at room temperature?

A3: It is not recommended to store **MYCi361** solutions at room temperature for extended periods. Elevated temperatures can accelerate the degradation of the compound. For in vivo



experiments, it is best to prepare the working solution fresh on the same day of use.

Q4: My MYCi361 solution appears to have precipitated after thawing. What should I do?

A4: Precipitation can occur if the compound's solubility limit is exceeded upon cooling or if the solvent has absorbed moisture.[6] To redissolve the compound, you can warm the vial to no higher than 50°C and vortex or sonicate the solution.[1] If precipitation persists, it is recommended to prepare a fresh stock solution. To prevent this, ensure you are using anhydrous DMSO and consider preparing aliquots at a slightly lower concentration.

Q5: How does MYCi361 exert its biological effect?

A5: **MYCi361** is a small molecule inhibitor of the MYC protein.[7] It functions by binding to MYC, which disrupts the formation of the MYC/MAX dimer.[7][8] This disruption impairs MYC-driven gene expression.[3] Furthermore, **MYCi361** enhances the phosphorylation of MYC on threonine-58, which leads to increased proteasome-mediated degradation of the MYC protein. [3][7][8]

Troubleshooting Guides

This section addresses specific issues that users may encounter during their experiments with **MYCi361**.

Issue 1: Inconsistent or lower-than-expected activity of the compound.

- Possible Cause: Degradation of the compound due to improper storage.
- Troubleshooting Steps:
 - Verify the storage conditions and duration of both the solid compound and the stock solution.
 - If the storage guidelines have not been followed, prepare a fresh stock solution from a new vial of solid compound.
 - Avoid repeated freeze-thaw cycles of the stock solution by preparing single-use aliquots.



• When preparing working solutions, use fresh, high-quality solvents.

Issue 2: Precipitation of the compound upon dilution in aqueous media.

- Possible Cause: The compound's low solubility in aqueous solutions.
- Troubleshooting Steps:
 - When diluting from a DMSO stock, it is best to make initial serial dilutions in DMSO before adding the final diluted sample to your aqueous buffer or medium.[5]
 - Ensure the final concentration of DMSO in your cell culture medium is low (typically <0.5%) to avoid cytotoxicity.[2]
 - For in vivo preparations, co-solvents such as PEG300 and Tween80 can be used to improve solubility.[3] A suggested formulation involves adding the DMSO stock to PEG300, mixing, then adding Tween80, and finally adding ddH2O.[3] This mixed solution should be used immediately.[3]

Data Presentation

Table 1: Recommended Storage Conditions for MYCi361

Form	Storage Temperature	Recommended Duration	Citations
Solid (Powder)	-20°C	Up to 3 years	[1]
4°C	Up to 2 years	[2]	
Stock Solution (in DMSO)	-80°C	Up to 6 months	[2][4]
-20°C	Up to 1 month	[2][4]	

Experimental Protocols

Protocol 1: Preparation of MYCi361 Stock Solution



- Allow the vial of solid MYCi361 to equilibrate to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired concentration (e.g., 10 mM).
- Vortex the vial until the compound is completely dissolved. Gentle warming (up to 37°C) or sonication can be used to aid dissolution.
- Aliquot the stock solution into single-use, tightly sealed vials.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Protocol 2: General Protocol for Assessing Compound Stability by HPLC

This is a general guideline for assessing the stability of a small molecule like **MYCi361**. Specific parameters may need to be optimized.

- · Preparation of Stability Samples:
 - Prepare a stock solution of MYCi361 in DMSO at a known concentration (e.g., 1 mM).
 - Dilute the stock solution to the desired final concentration in the matrix of interest (e.g., phosphate-buffered saline, cell culture medium).
 - Prepare multiple identical samples for analysis at different time points.
- Storage Conditions:
 - Store the samples under various conditions to be tested (e.g., 4°C, room temperature, 37°C).
 - Protect samples from light if the compound is suspected to be light-sensitive.
- Time Points:
 - Analyze samples at predetermined time points (e.g., 0, 2, 4, 8, 24, 48 hours).



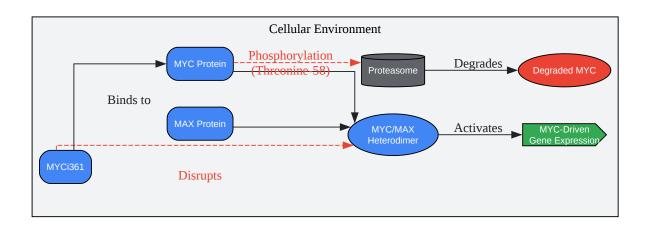
· HPLC Analysis:

- At each time point, inject a sample onto a suitable HPLC system equipped with a UV detector. A C18 column is a common starting point for small molecule analysis.
- Use a mobile phase gradient (e.g., water and acetonitrile with a small amount of formic acid) to elute the compound and any potential degradation products.
- Monitor the elution profile at a wavelength where **MYCi361** has maximum absorbance.

Data Analysis:

- Determine the peak area of the MYCi361 peak at each time point.
- Calculate the percentage of the remaining compound at each time point relative to the initial time point (T=0).
- A decrease in the peak area of MYCi361 and the appearance of new peaks are indicative of degradation.

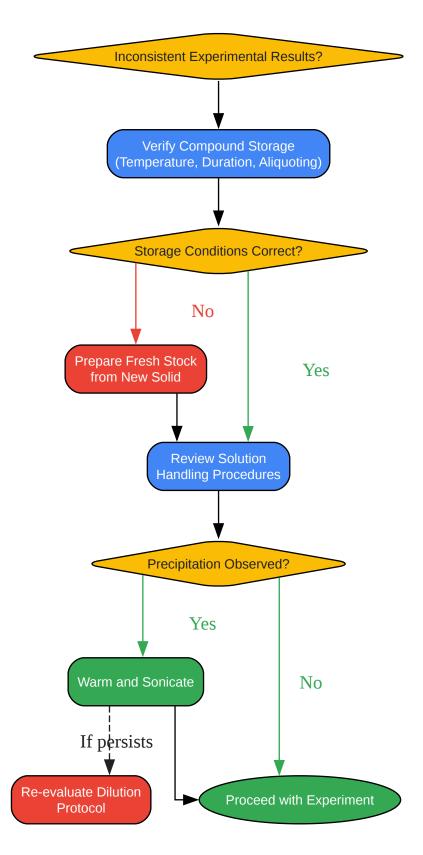
Visualizations



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Caption: Mechanism of action of MYCi361.



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